

(S)-tert-Butyl (2-hydroxy-1-phenylethyl)carbamate melting point and solubility

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Compound of Interest

Compound Name: (S)-tert-Butyl (2-hydroxy-1-phenylethyl)carbamate

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In-Depth Technical Guide on (S)-tert-Butyl (2-hydroxy-1-phenylethyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **(S)-tert-Butyl (2-hydroxy-1-phenylethyl)carbamate**, a chiral building block frequently utilized in organic synthesis. The document details its melting point and solubility characteristics, outlines the experimental protocols for these determinations, and presents a logical workflow for its physicochemical characterization.

Core Physicochemical Properties

(S)-tert-Butyl (2-hydroxy-1-phenylethyl)carbamate, also known as BOC-L-Phenylglycinol, is a white crystalline solid. Its key physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	117049-14-6	N/A
Molecular Formula	C ₁₃ H ₁₉ NO ₃	N/A
Molecular Weight	237.29 g/mol	
Melting Point	136-139 °C	
Appearance	White to light yellow powder/crystal	
Water Solubility	Insoluble	

Note: Quantitative solubility data in common organic solvents such as methanol, ethanol, or dimethyl sulfoxide (DMSO) is not readily available in the reviewed literature.

Experimental Protocols

Detailed methodologies for determining the melting point and solubility of **(S)-tert-Butyl (2-hydroxy-1-phenylethyl)carbamate** are crucial for its application in research and development.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high degree of purity. The capillary method is a standard technique for this measurement.

Objective: To determine the temperature range over which **(S)-tert-Butyl (2-hydroxy-1-phenylethyl)carbamate** transitions from a solid to a liquid.

Methodology:

- **Sample Preparation:** A small amount of the dry, crystalline compound is finely crushed and packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block or oil bath and a thermometer or an electronic temperature sensor.

- **Heating and Observation:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the last crystal melts is recorded as the completion of melting. The range between these two temperatures is the melting point range.

Solubility Determination

Solubility is a fundamental property that influences a compound's bioavailability and formulation development. The shake-flask method is a widely accepted technique for determining equilibrium solubility.

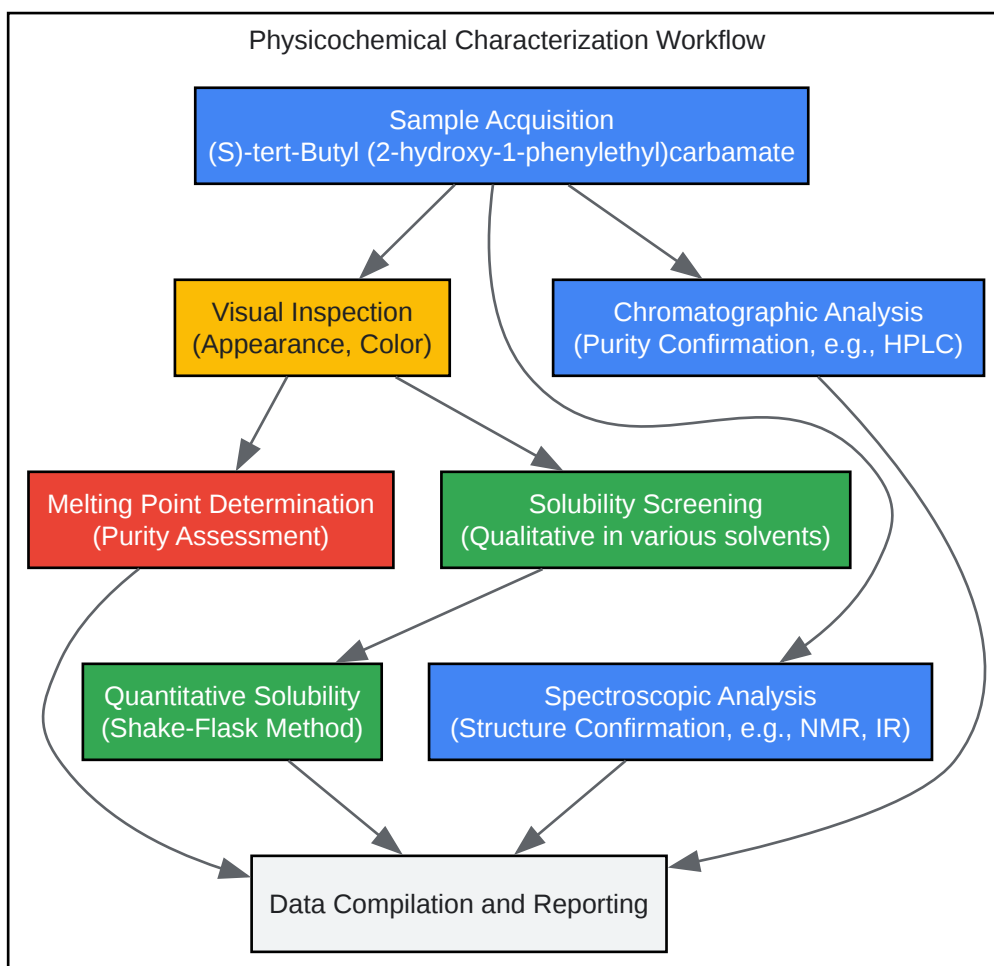
Objective: To determine the concentration of a saturated solution of **(S)-tert-Butyl (2-hydroxy-1-phenylethyl)carbamate** in a specific solvent at a given temperature.

Methodology:

- **Sample Preparation:** An excess amount of the solid compound is added to a known volume of the desired solvent (e.g., water, ethanol, buffer solution) in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., shaken or stirred) at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** After equilibration, the undissolved solid is separated from the solution by centrifugation and/or filtration through a fine-pore filter (e.g., 0.22 µm).
- **Concentration Analysis:** The concentration of the compound in the clear, filtered supernatant is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (MS).
- **Solubility Calculation:** The determined concentration represents the equilibrium solubility of the compound in that solvent at the specified temperature.

Physicochemical Characterization Workflow

As **(S)-tert-Butyl (2-hydroxy-1-phenylethyl)carbamate** is primarily a synthetic intermediate, a specific biological signaling pathway is not applicable. Instead, a logical workflow for its physicochemical characterization is presented below. This workflow outlines the essential steps for a comprehensive evaluation of a new batch or synthesized sample of the compound.



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Physicochemical Characterization Workflow

This diagram illustrates a systematic approach to characterizing **(S)-tert-Butyl (2-hydroxy-1-phenylethyl)carbamate**, starting from sample acquisition and proceeding through visual inspection, determination of physical constants like melting point and solubility, and concluding with structural and purity confirmation via spectroscopic and chromatographic techniques.

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